

# Essential Safety and Logistics for Handling Glutaric Anhydride

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Compound of Interest		
Compound Name:	Glutaric anhydride	
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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides immediate and essential safety protocols, operational guidance, and disposal plans for **Glutaric Anhydride**.

#### Chemical Identity:

Name: Glutaric anhydride

• Synonyms: Glutaric acid anhydride, Pentanedioic acid anhydride, Pentanedioic anhydride

CAS Number: 108-55-4

## Hazard Summary:

**Glutaric anhydride** is a moisture-sensitive, white to light yellow crystalline powder.[1] It is harmful if swallowed or in contact with skin, causes skin irritation, and can cause serious eye damage.[2][3][4] It may also cause respiratory irritation.[5]

## **Personal Protective Equipment (PPE)**

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **Glutaric anhydride**.



PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles	Tight-sealing safety goggles are required.[3] For enhanced protection, use a face shield in conjunction with goggles.[2] Contact lenses may absorb and concentrate irritants and should be worn with caution; a written policy on their use should be in place.[5]
Skin Protection	Gloves	Wear appropriate chemical- resistant gloves to prevent skin exposure.[1]
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[1]	
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, or if irritation or other symptoms are experienced.[1] [3]

# **Operational Plan: Handling and Storage**

## Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[5]
- Avoid generating dust.[1]
- Do not eat, drink, or smoke when using this product.[2][5]
- Wash hands thoroughly after handling.[1][2]



• Contaminated work clothing should be laundered separately before reuse.[3][5]

## Storage:

- Store in a cool, dry, and well-ventilated place.[1][3]
- Keep containers tightly closed to protect from moisture.[1][2]
- Store away from incompatible materials such as strong oxidizing agents, acids, bases, alcohols, and amines.[1][3]

## **Emergency Procedures**

Immediate and appropriate response is critical in the event of an emergency.

Emergency	Procedure	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3][4] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[3][5]	
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[3][4] Remove contaminated clothing and shoes.[1] Get medical advice/attention if irritation occurs.[2][5]	
Inhalation	Remove person to fresh air and keep comfortable for breathing.[2][4] If not breathing, give artificial respiration.[1] If breathing is difficult, give oxygen.[1] Call a POISON CENTER or doctor if you feel unwell.[3]	
Ingestion	Rinse mouth with water.[2][3] Do NOT induce vomiting.[1] Call a POISON CENTER or doctor if you feel unwell.[2][3]	

# **Spill and Disposal Plan**



## Spill Response:

A systematic approach is necessary to safely manage a **Glutaric anhydride** spill. For minor spills, trained personnel equipped with appropriate PPE can manage the cleanup. For major spills, evacuate the area and alert the emergency response team.[5]



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#### Glutaric Anhydride Spill Response Workflow

## Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][3][4]
- Waste is classified as hazardous.[4]
- Contaminated packaging should also be disposed of as hazardous waste.[2]

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